Morpholine-4-carboximidamide Hydroiodide: Application Notes for Functional Group Transformation

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Morpholine-4-carboximidamide Hydroiodide*
CAS No.:	*102392-87-0*
Cat. No.:	*B012069*

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Introduction

Morpholine-4-carboximidamide Hydroiodide is a guanidinylating reagent utilized for the introduction of a guanidine moiety onto primary and secondary amines. The guanidine functional group is a prevalent feature in numerous biologically active molecules and natural products, valued for its ability to participate in hydrogen bonding and its protonated state at physiological pH. This makes it a key pharmacophore in drug design. This document provides an overview of its application in the synthesis of substituted guanidines, a critical functional group transformation in medicinal chemistry and organic synthesis.

While specific, detailed experimental data for **Morpholine-4-carboximidamide Hydroiodide** is not extensively available in peer-reviewed literature, this document outlines a general protocol for the guanidinylation of amines based on the reactivity of similar reagents. It is crucial to note that these are generalized procedures and require optimization for specific substrates.

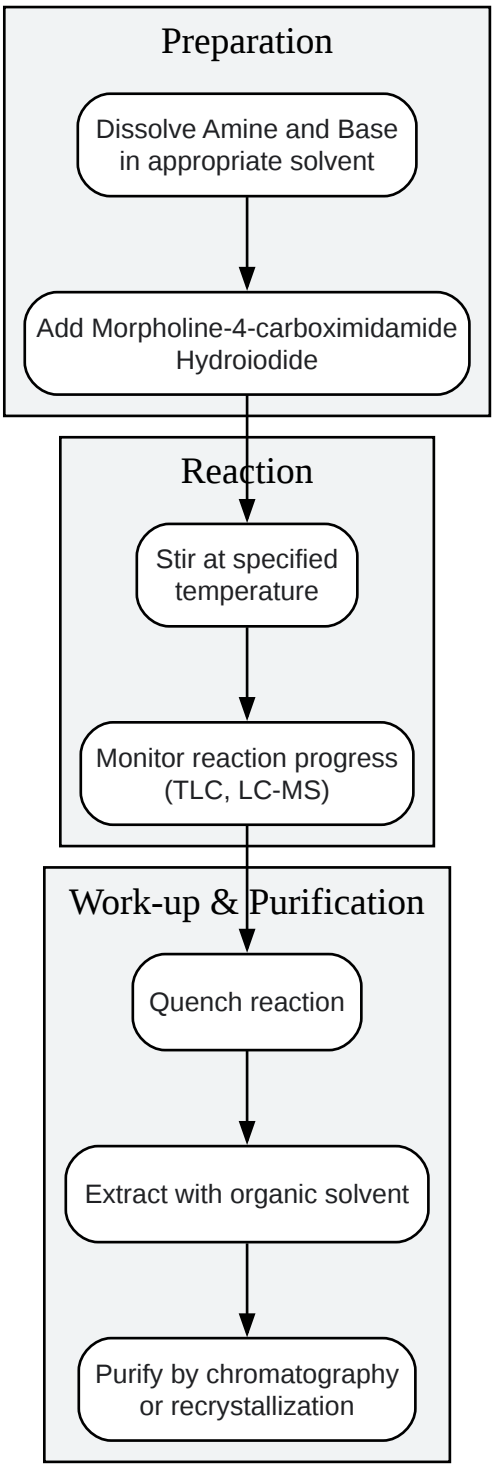
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Principle of Guanidinylation

The core transformation involves the reaction of a primary or secondary amine with **Morpholine-4-carboximidamide Hydroiodide**. The reaction proceeds via a nucleophilic attack of the amine on the electrophilic carbon of the carboximidamide group, followed by the elimination of morpholine to yield the corresponding guanidinium salt.

A general workflow for this transformation is depicted below:

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Caption: General workflow for the guanidinylation of amines.

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Experimental Protocols

The following are generalized protocols for the guanidinylation of primary and secondary amines using **Morpholine-4-carboximidamide Hydroiodide**. Note: These protocols are starting points and require optimization for each specific substrate.

Protocol 1: Guanidinylation of a Primary Aliphatic Amine

Objective: To synthesize an N-alkylguanidinium iodide.

Materials:

- Primary aliphatic amine
- **Morpholine-4-carboximidamide Hydroiodide**
- Diisopropylethylamine (DIPEA) or Triethylamine (TEA)
- Anhydrous N,N-Dimethylformamide (DMF) or Acetonitrile (MeCN)
- Diethyl ether (Et2O)
- Standard laboratory glassware and stirring apparatus

Procedure:

- To a solution of the primary aliphatic amine (1.0 eq) in anhydrous DMF (0.1-0.5 M), add DIPEA (2.0-3.0 eq).
- Stir the solution at room temperature for 10 minutes.
- Add **Morpholine-4-carboximidamide Hydroiodide** (1.1-1.5 eq) portion-wise to the stirred solution.
- Heat the reaction mixture to 50-80 °C and monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature.

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- Pour the reaction mixture into a vigorously stirred solution of diethyl ether to precipitate the guanidinium salt.
- Collect the precipitate by filtration, wash with diethyl ether, and dry under vacuum to afford the crude product.
- Further purification can be achieved by recrystallization from an appropriate solvent system (e.g., ethanol/ether).

Protocol 2: Guanidinylation of a Secondary Amine

Objective: To synthesize an N,N-dialkylguanidinium iodide.

Materials:

- Secondary amine
- **Morpholine-4-carboximidamide Hydroiodide**
- Diisopropylethylamine (DIPEA) or Triethylamine (TEA)
- Anhydrous Dimethyl Sulfoxide (DMSO) or N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Standard laboratory glassware and stirring apparatus

Procedure:

- Dissolve the secondary amine (1.0 eq) and DIPEA (2.0-3.0 eq) in anhydrous DMF.
- Add **Morpholine-4-carboximidamide Hydroiodide** (1.2-2.0 eq) to the solution.

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- Heat the reaction mixture to 80-100 °C and monitor for completion.
- After cooling, dilute the reaction mixture with water and extract with dichloromethane (3 x volumes).
- Wash the combined organic layers with saturated aqueous $NaHCO_3$ solution and then with brine.
- Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purify the residue by column chromatography on silica gel to obtain the desired guanidine.

Data Presentation

Due to the limited availability of specific experimental data for **Morpholine-4-carboximidamide Hydroiodide** in the public domain, a comprehensive table of quantitative data for various substrates cannot be provided. Researchers are encouraged to perform initial small-scale test reactions to determine the optimal conditions and expected yields for their specific amine substrates.

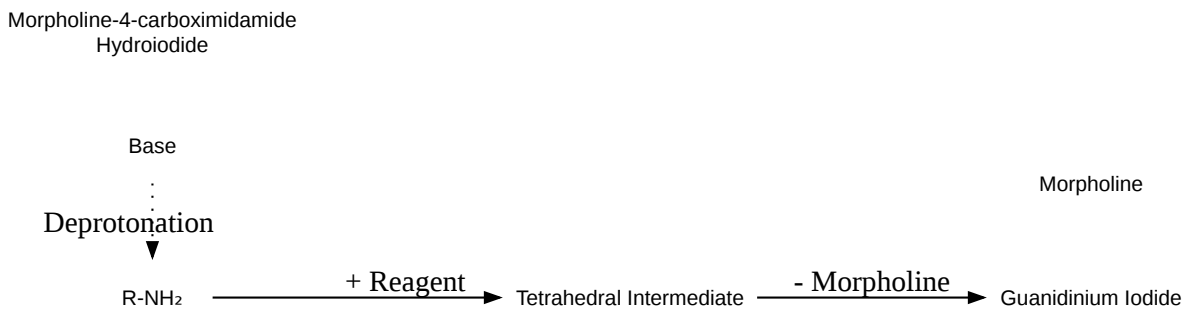
For comparative purposes, the table below lists typical yields for guanidinylation reactions using other common reagents. These can serve as a benchmark when developing protocols with **Morpholine-4-carboximidamide Hydroiodide**.

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Amine Type	Guanylating Agent	Solvent	Temperature (°C)	Typical Yield (%)
Primary Aliphatic	1H-Pyrazole-1-carboxamidine HCl	DMF	25-60	70-95
Secondary Aliphatic	N,N'-Di-Boc-1H-pyrazole-1-carboxamidine	MeCN	25-80	60-90
Primary Aromatic	S-Methylisothiourea sulfate	EtOH	Reflux	50-85
Secondary Aromatic	N,N'-Di-Boc-S-methylisothiourea	THF	60	40-75

Reaction Mechanism

The proposed reaction mechanism for the guanidinylation of a primary amine with **Morpholine-4-carboximidamide Hydroiodide** is illustrated below. The reaction is typically base-mediated to deprotonate the amine nucleophile and the hydroiodide salt of the reagent.



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Caption: Proposed mechanism for guanidinylation.

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Safety Information

- **Morpholine-4-carboximidamide Hydroiodide** should be handled in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Refer to the Safety Data Sheet (SDS) for detailed handling and disposal information.

Disclaimer: The information provided in these application notes is for guidance purposes only. All experiments should be conducted by qualified personnel in a suitably equipped laboratory. The user assumes all responsibility for the safe handling and use of these chemicals and procedures.

- To cite this document: BenchChem. [Morpholine-4-carboximidamide Hydroiodide: Application Notes for Functional Group Transformation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b012069/docs#morpholine-4-carboximidamide-hydroiodide-application-notes-for-functional-group-transformation]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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